Application Notes & Protocols: TCO-PEG2-acid in Targeted Drug Delivery Systems

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Compound of Interest

Compound Name:	*TCO-PEG2-acid*
Cat. No.:	*B13789978*

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Introduction

The field of targeted drug delivery aims to enhance therapeutic efficacy while minimizing off-target toxicity. This is often achieved by conjugating a potent therapeutic agent to a targeting moiety, such as a monoclonal antibody (mAb), creating an Antibody-Drug Conjugate (ADC). The choice of linker is critical to the success of an ADC. **TCO-PEG2-acid** is a bifunctional linker designed for this purpose, featuring a Trans-Cyclooctene (TCO) group and a carboxylic acid connected by a two-unit polyethylene glycol (PEG) spacer.

The TCO group is the reactive handle for one of the fastest and most specific bioorthogonal reactions: the inverse-electron-demand Diels-Alder (IEDDA) cycloaddition with a tetrazine (Tz).[1][2][3] This "click chemistry" reaction is exceptionally rapid, proceeds under mild, physiological conditions without the need for a cytotoxic catalyst (like copper), and is orthogonal to native biological functional groups, making it ideal for conjugating molecules in complex biological media and in vivo applications.[1][2][4] The terminal carboxylic acid on the **TCO-PEG2-acid** linker allows for covalent attachment to primary amines (e.g., lysine residues)

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on proteins and antibodies after activation.[5] The hydrophilic PEG2 spacer enhances the solubility and pharmacokinetic properties of the resulting conjugate.[6][7]

These properties make the TCO-tetrazine ligation strategy a powerful tool for developing next-generation ADCs, pretargeted imaging agents, and other targeted therapeutic systems.[2][6][8]

Key Features and Applications

- Ultrafast Kinetics: The TCO-tetrazine reaction is among the fastest bioorthogonal reactions known, with second-order rate constants reported to exceed 10^6 $M^{-1}s^{-1}$.[1][3][9] This allows for efficient conjugation even at low, micromolar concentrations typical for biological studies.[2][10]
- Biocompatibility: The reaction is catalyst-free, avoiding the cellular toxicity associated with copper-catalyzed click chemistry, making it suitable for live-cell and in vivo applications.[2][4]
- High Specificity: TCO moieties react specifically with tetrazines and do not cross-react with other biological functional groups like amines or thiols.[1]
- Versatility: This chemistry is widely used in:
  - Antibody-Drug Conjugates (ADCs): Linking potent cytotoxic drugs to tumor-targeting antibodies.[2][6]
  - Pretargeted Imaging and Therapy: A two-step approach where a TCO-modified antibody is first administered and allowed to accumulate at the target site. Subsequently, a smaller, rapidly clearing tetrazine-labeled imaging agent or radiopharmaceutical is administered, which "clicks" to the antibody in vivo.[8][11]
  - Protein and Peptide Labeling: For purification, tracking, and functional studies.[6][12]

Quantitative Data Summary

The efficiency and kinetics of the TCO-tetrazine ligation are critical for successful conjugation. The following tables summarize key quantitative parameters.

Table 1: TCO-Tetrazine Reaction Kinetics

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Parameter	Value	Conditions	Source
Second-Order Rate Constant (k_2)	**800 - 3,300,000 $M^{-1}s^{-1}$**	**Aqueous media, 25-37 °C**	**[2][13][14]**
Typical TCO Concentration	Nanomolar (nM) to Micromolar (µM)	In vitro & in vivo experiments	[2][10]

| Reaction Half-life | Seconds to Minutes | At low µM concentrations |[12] |

Table 2: Typical Reaction Conditions for Bioconjugation

Parameter	Recommended Range	Notes	Source
pH	**6.0 - 9.0**	**Robust over a wide pH range. For NHS ester reactions, pH 8.0-8.5 is optimal.**	**[1][4][15]**
Temperature	Room Temperature (20-25°C) or 37°C	Reaction is fast at RT; 37°C can further accelerate it.	[4][8]
Stoichiometry (Tz:TCO)	1.05 - 1.5 : 1	A slight molar excess of the tetrazine component is often used to ensure complete reaction of the TCO-labeled biomolecule.	[4]
Reaction Buffer	Phosphate-buffered saline (PBS)	Amine-free buffers (e.g., phosphate or HEPES) are required for the initial NHS ester conjugation step.	[4]

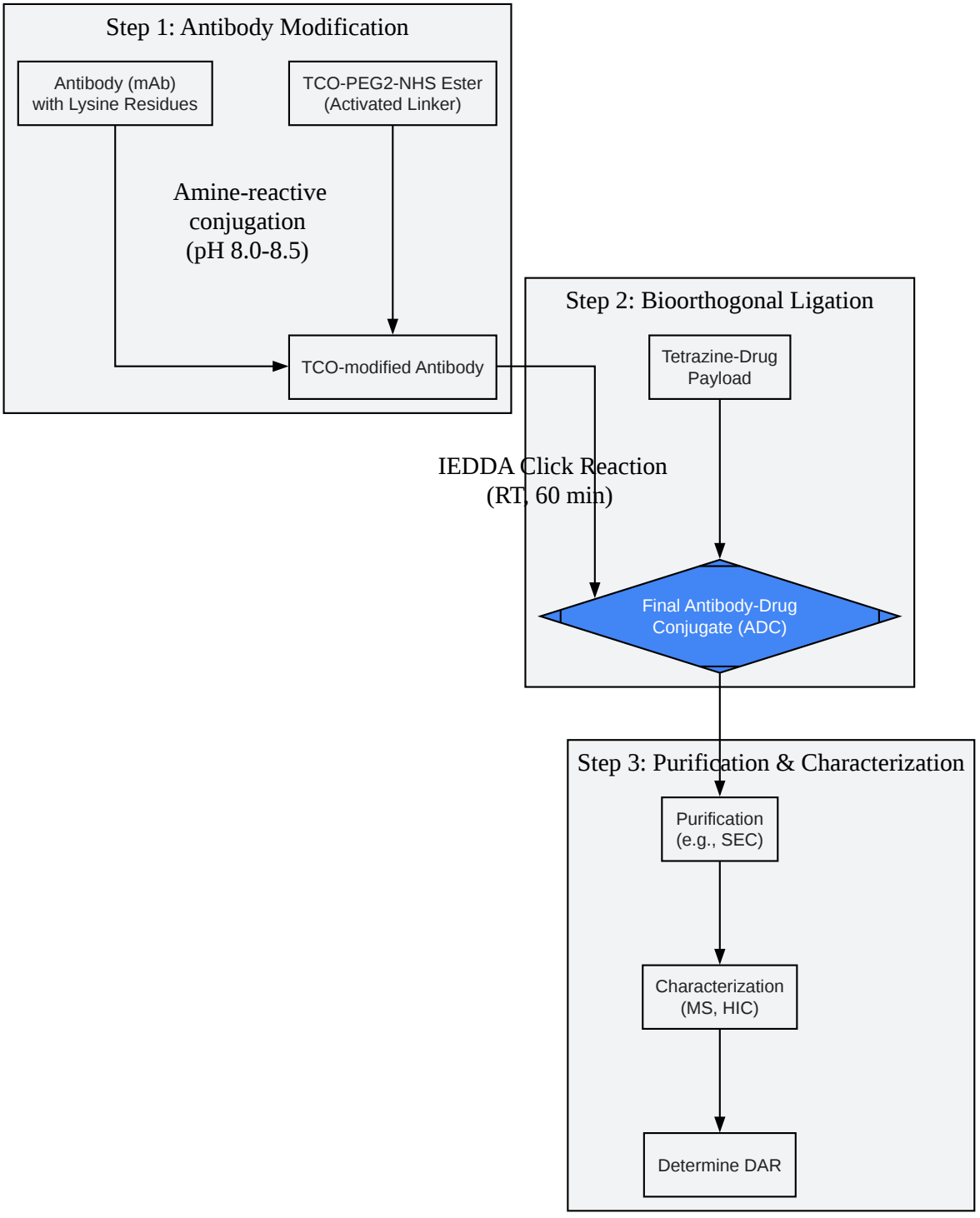
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| Duration | 30 - 120 minutes | Often complete within 60 minutes at room temperature. |[4] |

Visualization of Workflows and Mechanisms

Diagrams created using Graphviz provide a clear visual representation of the processes involved in using **TCO-PEG2-acid** for ADC development.

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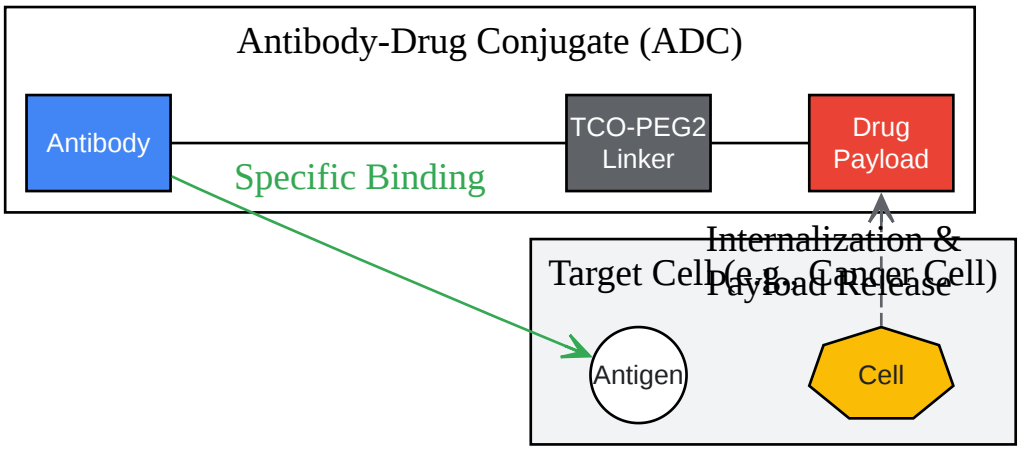


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Caption: Workflow for creating an ADC using TCO-PEG2-linker technology.

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Caption: Reaction mechanism of the TCO-Tetrazine IEDDA ligation.



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Caption: Conceptual diagram of an ADC targeting a cell surface antigen.

Experimental Protocols

Here we provide detailed protocols for the creation and characterization of an ADC using a TCO-linker strategy. Note: For convenience, these protocols often use the N-hydroxysuccinimide (NHS) ester form of the linker (TCO-PEG2-NHS ester), which reacts directly with amines without a separate activation step for the carboxylic acid.

Protocol 1: Modification of Antibody with TCO-PEG2-NHS Ester

This protocol describes the conjugation of a TCO linker to the primary amines (lysine residues) of a monoclonal antibody.

Materials:

- Monoclonal antibody (mAb) at 1-5 mg/mL.
- Amine-free buffer: 1x PBS, pH 8.0-8.5.
- TCO-PEG2-NHS ester.
- Anhydrous, amine-free solvent (e.g., DMSO or DMF).

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- Spin desalting columns (e.g., Zeba™ Spin Desalting Columns, 40K MWCO).[16]

Procedure:

- Antibody Preparation:
  - If the antibody solution contains amine-containing buffers (like Tris) or stabilizers (like BSA), it must be buffer-exchanged into the amine-free reaction buffer (PBS, pH 8.0-8.5).[16]
  - Adjust the final antibody concentration to 1-5 mg/mL.[11]
- TCO-PEG2-NHS Ester Solution Preparation:
  - Immediately before use, dissolve the TCO-PEG2-NHS ester in a small amount of anhydrous DMSO or DMF to create a 10-20 mM stock solution.[11][15]
- Conjugation Reaction:
  - Add a 5- to 20-fold molar excess of the TCO-NHS ester solution to the antibody solution.[11] The optimal ratio should be determined empirically for each antibody to achieve the desired degree of labeling.
  - Gently mix the reaction by pipetting or brief vortexing.
- Incubation:
  - Incubate the reaction for 30-60 minutes at room temperature with gentle mixing.[4][11][15]
- Purification:
  - Remove unreacted TCO-NHS ester by purifying the conjugate using a spin desalting column equilibrated with a storage buffer (e.g., PBS, pH 7.4).[4][11]
- Characterization (Optional but Recommended):
  - Determine the degree of labeling (DOL), which is the average number of TCO molecules per antibody. This can be assessed using MALDI-TOF mass spectrometry by comparing

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the mass of the conjugated and unconjugated antibody.[11][17]

Protocol 2: Ligation of Tetrazine-Payload to TCO-Modified Antibody

This protocol describes the bioorthogonal click reaction to form the final ADC.

Materials:

- TCO-modified antibody (from Protocol 1).
- Tetrazine-functionalized drug payload.
- Reaction Buffer: PBS, pH 7.4.

Procedure:

- Prepare Reactants:
  - Dissolve the tetrazine-drug payload in a suitable solvent (e.g., DMSO) to create a stock solution.
  - Ensure the TCO-modified antibody is in PBS, pH 7.4.
- Ligation Reaction:
  - Add the tetrazine-drug payload solution to the TCO-modified antibody. A 1.5-fold molar excess of the tetrazine-drug relative to the calculated number of TCO groups is a good starting point.[4]
- Incubation:
  - Allow the reaction to proceed for 60 minutes at room temperature.[1] The reaction progress can be monitored by the disappearance of the tetrazine's characteristic color and absorbance between 510-550 nm.[1]
- Purification:

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- Purify the final ADC conjugate to remove any unreacted tetrazine-drug payload and reaction byproducts. Size-exclusion chromatography (SEC) is a commonly used method. [4]

- Storage:
  - Store the final ADC in a sterile buffer at 4°C.[4]

Protocol 3: Determination of Drug-to-Antibody Ratio (DAR)

The DAR is a critical quality attribute of an ADC, influencing its efficacy and toxicity.[18][19]

Materials:

- Purified ADC sample.
- LC-MS system (Q-TOF or Orbitrap) with a reversed-phase (RP) column suitable for proteins. [18]
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.

Procedure:

- Sample Preparation:
  - Dilute the ADC sample to a final concentration of 0.1-1 mg/mL in Mobile Phase A.[18]
  - For more detailed analysis, the ADC can be reduced to separate heavy and light chains. [20]
- LC-MS System Setup:
  - Equilibrate the RP column with a low percentage of Mobile Phase B (e.g., 5%).
  - Set up a gradient to elute the ADC (e.g., 5% to 95% Mobile Phase B over 10-15 minutes). [18]

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- Configure the mass spectrometer to acquire data in a mass range appropriate for the intact ADC or its subunits (e.g., m/z 1000-4000).[18]

- Data Acquisition:
  - Inject the sample and acquire the mass spectrum.
- Data Analysis:
  - Deconvolute the raw mass spectrum to obtain the zero-charge mass of the different ADC species (e.g., antibody with 0, 2, 4, etc., drugs attached).[18]
  - Determine the DAR of each species by comparing its mass to the mass of the unconjugated antibody.
  - Calculate the average DAR based on the relative abundance (e.g., peak intensity or area) of each observed species.[18][20]

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References

- 1. broadpharm.com [broadpharm.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. Site-selective protein modification via disulfide rebridging for fast tetrazine/ trans -cyclooctene bioconjugation - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/C9OB02687H [pubs.rsc.org]
- 4. benchchem.com [benchchem.com]
- 5. TCO-PEG2-acid, 2250217-31-1 | BroadPharm [broadpharm.com]
- 6. precisepeg.com [precisepeg.com]
- 7. TCO-PEG2-oxyamine | AxisPharm [axispharm.com]
- 8. jnm.snmjournals.org [jnm.snmjournals.org]

- 9. Recent Advances in the Development of Tetrazine Ligation Tools for Pretargeted Nuclear Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Improved Metabolic Stability for 18F PET Probes Rapidly Constructed via Tetrazine trans-Cyclooctene Ligation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. trans-Cyclooctene — a stable, voracious dienophile for bioorthogonal labeling - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Conformationally Strained trans-Cyclooctene with Improved Stability and Excellent Reactivity in Tetrazine Ligation - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. bocsci.com [bocsci.com]
- 16. furthlab.xyz [furthlab.xyz]
- 17. Enhancing Reactivity for Bioorthogonal Pretargeting by Unmasking Antibody Conjugated trans-Cyclooctenes - PMC [pmc.ncbi.nlm.nih.gov]
- 18. benchchem.com [benchchem.com]
- 19. lcms.cz [lcms.cz]
- 20. agilent.com [agilent.com]

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